

Application Notes and Protocols for the Comprehensive Characterization of Substituted Pyrazines

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Compound of Interest

Compound Name: *6-Methylpyrazine-2-carbonitrile*

Cat. No.: *B145284*

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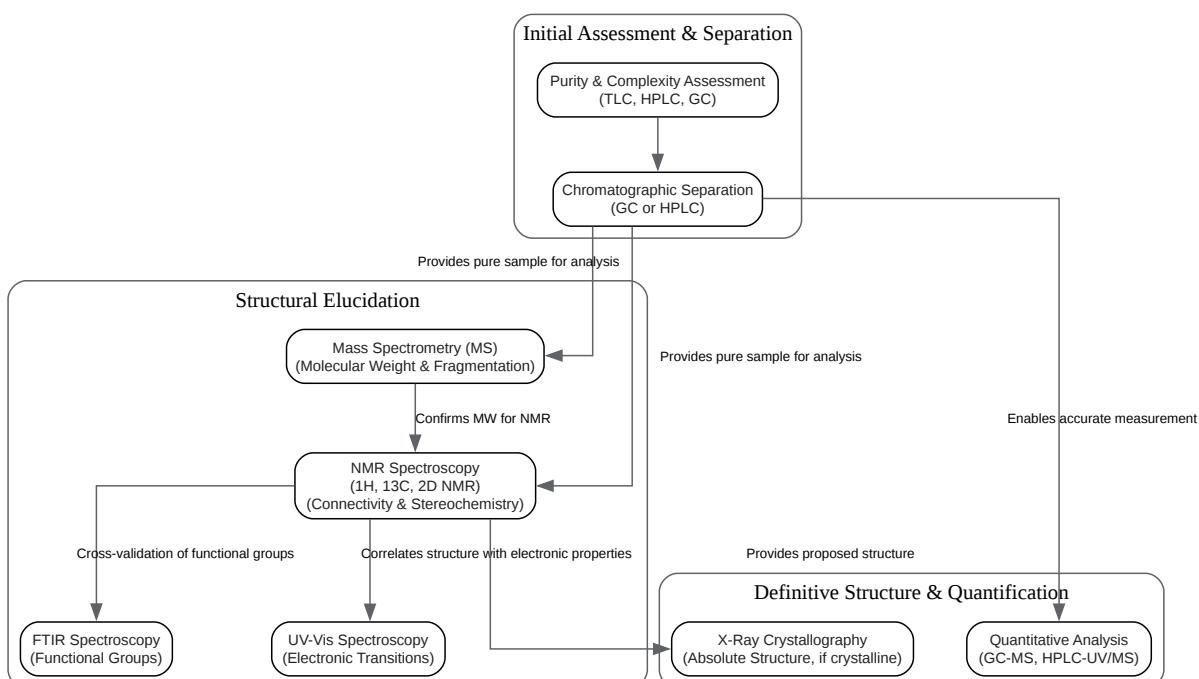
Introduction: The Versatility and Significance of Substituted Pyrazines

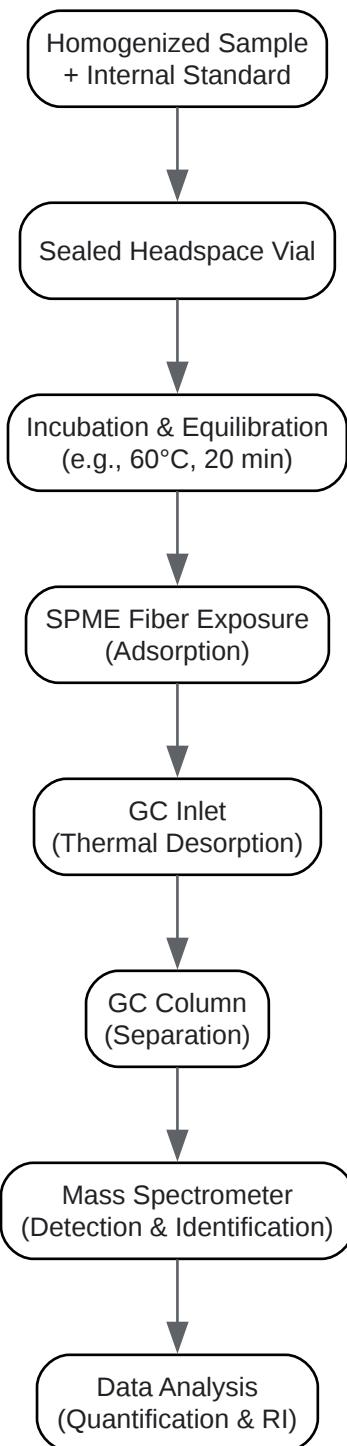
Pyrazine, a six-membered heterocyclic aromatic compound with two nitrogen atoms at the 1 and 4 positions, serves as the foundational scaffold for a vast and functionally diverse class of molecules known as substituted pyrazines.^[1] These compounds are integral to a wide range of scientific and commercial fields. In nature, they are key contributors to the characteristic aromas of roasted and baked goods.^[2] In the realm of medicinal chemistry, the pyrazine ring is a "privileged scaffold," frequently incorporated into drug candidates due to its favorable pharmacokinetic properties and ability to engage in various biological interactions.^{[3][4][5]} Pyrazine derivatives are found in numerous approved drugs, highlighting their therapeutic importance.^{[6][7]} Furthermore, their unique electronic properties make them valuable in materials science for applications in polymers and optical devices.^[4]

Given their widespread importance, the robust and unambiguous characterization of substituted pyrazines is a critical task for researchers in academia and industry. This guide provides a comprehensive overview of the key analytical techniques and detailed protocols for the structural elucidation and quantification of this important class of molecules.

A Strategic Approach to Pyrazine Characterization

A multi-technique, integrated approach is essential for the complete characterization of a substituted pyrazine. The choice and sequence of analytical methods depend on the nature of the sample and the research question. A logical workflow ensures that the maximum amount of information is obtained efficiently.





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